

Measuring Target Engagement of UCB9386 in Cellular Systems

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: UCB9386

Cat. No.: B15614811

[Get Quote](#)

Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction:

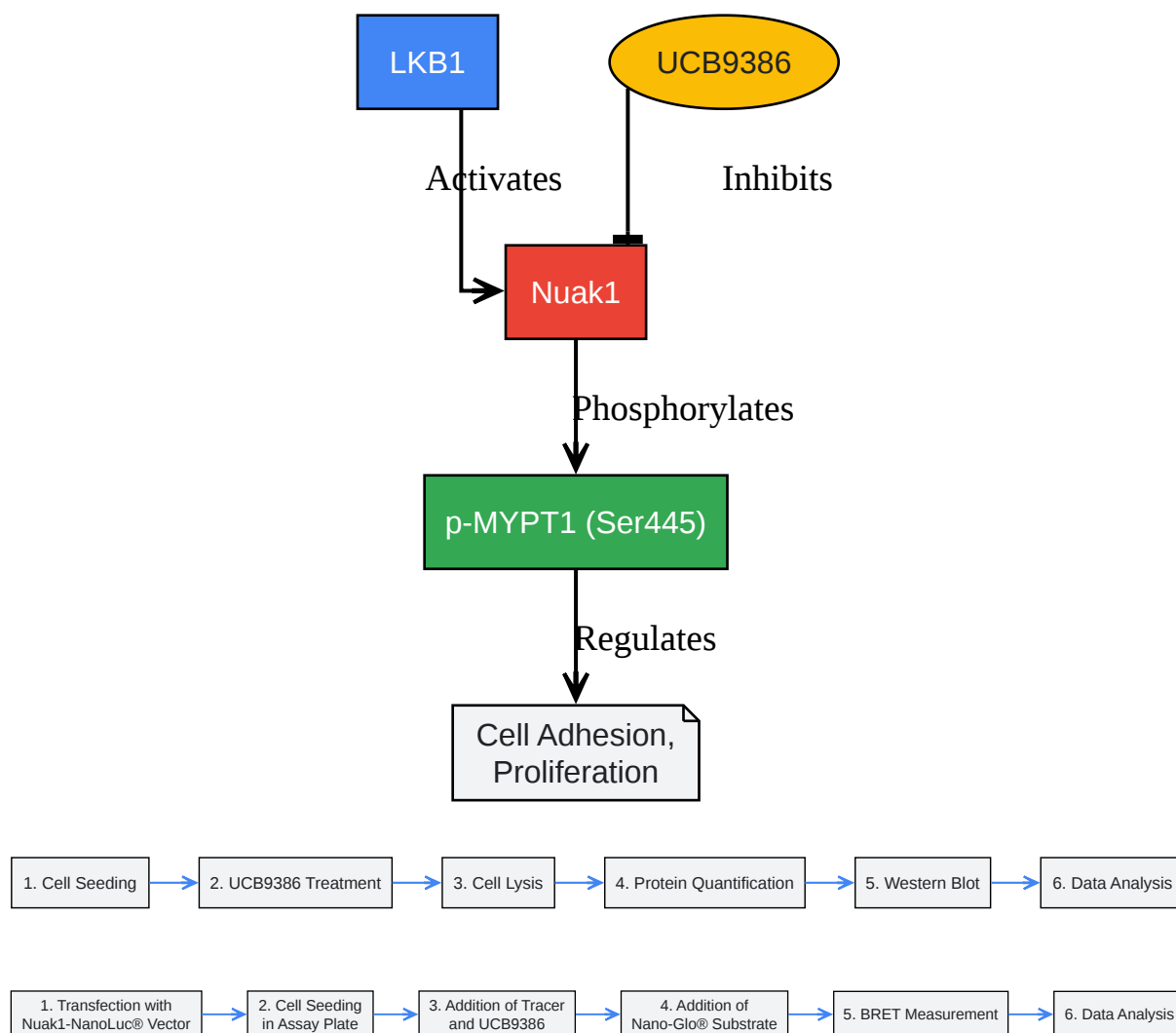
UCB9386 is a potent and selective, brain-penetrant inhibitor of NUA family SNF1-like kinase 1 (Nuak1), a serine/threonine kinase belonging to the AMP-activated protein kinase (AMPK) family.[1][2][3][4] Nuak1 is implicated in various physiological and pathological processes, including cell adhesion, proliferation, and tumor invasion.[3] Therefore, accurately measuring the engagement of **UCB9386** with its target, Nuak1, within a cellular context is crucial for understanding its mechanism of action and for the development of effective therapeutics. This document provides detailed protocols for assessing **UCB9386** target engagement in cells using two distinct and robust methodologies: a pharmacodynamic biomarker assay based on the phosphorylation of a direct downstream substrate and a direct biophysical assay, the NanoBRET™ Target Engagement (TE) Intracellular Kinase Assay.

UCB9386 Compound Profile

Parameter	Value	Reference
Target	Nuak1 (NUAK family SNF1-like kinase 1)	[1] [2]
Biochemical pIC50	10.1	[1] [2]
Off-Target Activity	Inhibits Nuak2 and Jak2 with ~50% inhibition at 10 nM	[1] [2] [3]
Mechanism of Action	ATP-competitive kinase inhibitor	Inferred from kinase inhibitor profile

Nuak1 Signaling Pathway and UCB9386 Inhibition

Nuak1 is activated by the upstream kinase LKB1. Once active, Nuak1 phosphorylates a number of downstream substrates to regulate various cellular processes. A well-characterized direct substrate of Nuak1 is Myosin Phosphatase Target Subunit 1 (MYPT1), which is phosphorylated at Serine 445. This phosphorylation event can be monitored to assess Nuak1 activity in cells. **UCB9386**, as a Nuak1 inhibitor, blocks this phosphorylation.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Phospho-AKT (Ser473) Monoclonal Antibody (17F6.B11) (200-301-268) [[thermofisher.com](https://www.thermofisher.com)]
- 2. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Discovery of UCB9386: A Potent, Selective, and Brain-Penetrant Nuak1 Inhibitor Suitable for In Vivo Pharmacological Studies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Measuring Target Engagement of UCB9386 in Cellular Systems]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15614811/docs#measuring-target-engagement-of-ucb9386-in-cellular-systems\]](https://www.benchchem.com/product/b15614811/docs#measuring-target-engagement-of-ucb9386-in-cellular-systems)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

